

Technical Guide: 2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride

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Compound of Interest

Compound Name: 2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride

CAS No.: 1021871-57-7

Cat. No.: B1341873

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Executive Summary

This guide provides an in-depth technical analysis of **2-(3,4-Dichlorophenyl)-2-phenylethylamine Hydrochloride**, a critical gem-diphenyl ethylamine scaffold. While often categorized as a structural impurity of the blockbuster antidepressant Sertraline (Zoloft), this molecule serves a distinct and vital role in medicinal chemistry as a conformational probe.

Unlike the rigid tetralin ring system of Sertraline, this compound represents the "open-chain" pharmacophore. Its study allows researchers to decouple the effects of conformational rigidity from electronic substitution (3,4-dichloro motif) in Monoamine Transporter (MAT) binding. It is primarily utilized in Structure-Activity Relationship (SAR) studies targeting the Serotonin (SERT), Dopamine (DAT), and Norepinephrine (NET) transporters.

Chemical Architecture & Properties[1][2][3]

Structural Analysis

The molecule consists of a primary ethylamine chain substituted at the

-position with two phenyl rings: one unsubstituted and one 3,4-dichloro substituted.

Feature	Specification
IUPAC Name	2-(3,4-Dichlorophenyl)-2-phenylethan-1-amine hydrochloride
Common Code	Sertraline Impurity / Open-Chain Analog
CAS (HCl)	1021871-57-7
Molecular Formula	
Molecular Weight	302.63 g/mol
Chirality	Racemic (typically synthesized as racemate; Sertraline is chiral)
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in Water

The "Rigid vs. Flexible" Paradigm

The significance of this molecule lies in its relationship to Sertraline.

- Sertraline: The phenyl ring is fused to the ethylamine chain, forming a tetralin system. This locks the phenyl rings in a specific spatial orientation (cis-1S,4S).
- 2-(3,4-Dichlorophenyl)-2-phenylethylamine: The ring is "opened." The phenyl rings have free rotation around the C-C bonds.

Implication: If this molecule retains high affinity for SERT/DAT, it suggests the transporter binding pocket accommodates a "flexible fit." If affinity drops significantly compared to Sertraline, it confirms that the entropic penalty of the open chain is too high, validating the need for the rigid tetralin scaffold.

Synthetic Methodology (High-Fidelity Protocol)

While classical methods (e.g., Knoevenagel condensation followed by reduction) often yield the 1,2-diphenyl isomer, the 2,2-diphenyl structure requires a specific approach. The most robust modern method is the Palladium-Catalyzed

-Arylation of Nitriles, followed by reduction.

Retrosynthetic Logic

- Target: Primary Amine ()
- Precursor: Nitrile () attached to the quaternary carbon.
- Disconnection: C-C bond between the -carbon of phenylacetonitrile and the 3,4-dichlorobenzene ring.

Step 1: -Arylation (C-C Bond Formation)

Objective: Synthesize 2-(3,4-dichlorophenyl)-2-phenylacetonitrile.

- Reagents:
 - Substrate A: Phenylacetonitrile (1.0 eq)
 - Substrate B: 1-Bromo-3,4-dichlorobenzene (1.1 eq)
 - Catalyst:
(2 mol%) or
 - Ligand: dppf (1,1'-Bis(diphenylphosphino)ferrocene) or Xantphos
 - Base: Sodium tert-butoxide () (1.5 eq)
 - Solvent: Toluene (Anhydrous)

Protocol:

- Charge a flame-dried Schlenk flask with

,

, and Ligand under Argon.

- Add anhydrous Toluene.
- Add Phenylacetonitrile and 1-Bromo-3,4-dichlorobenzene via syringe.
- Heat to 80°C for 12-16 hours. Monitor by TLC/LC-MS for disappearance of bromide.
- Workup: Cool to RT, dilute with diethyl ether, filter through a Celite pad. Concentrate filtrate.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Step 2: Nitrile Reduction to Amine

Objective: Convert the nitrile group to the primary amine.

- Reagents:
 - Substrate: Nitrile intermediate from Step 1.[\[1\]](#)
 - Reductant: Borane-THF complex (
) (1M solution, 3.0 eq).
 - Quench: Methanol / HCl.

Protocol:

- Dissolve the nitrile in anhydrous THF under Argon. Cool to 0°C.[\[2\]](#)
- Add
 dropwise (exothermic).
- Reflux for 4 hours.
- Quench: Cool to 0°C. Carefully add Methanol until gas evolution ceases.

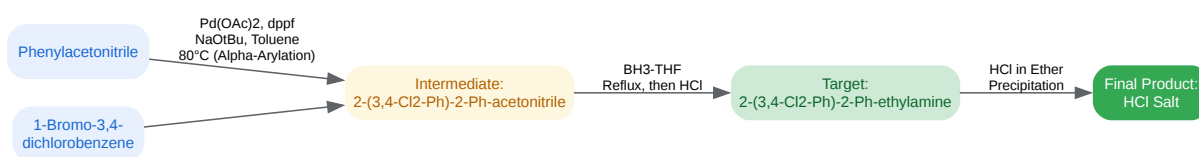
- Add concentrated HCl (excess) and reflux for 1 hour (to break the boron-amine complex).
- Isolation: Basify with NaOH (pH > 12), extract with DCM (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">). Dry over .

Step 3: Salt Formation (The Hydrochloride)

- Dissolve the free base oil in minimal dry Diethyl Ether.
- Add 2M HCl in Ether dropwise at 0°C.
- A white precipitate forms immediately.
- Filter, wash with cold ether, and dry under vacuum.

Visualized Workflows

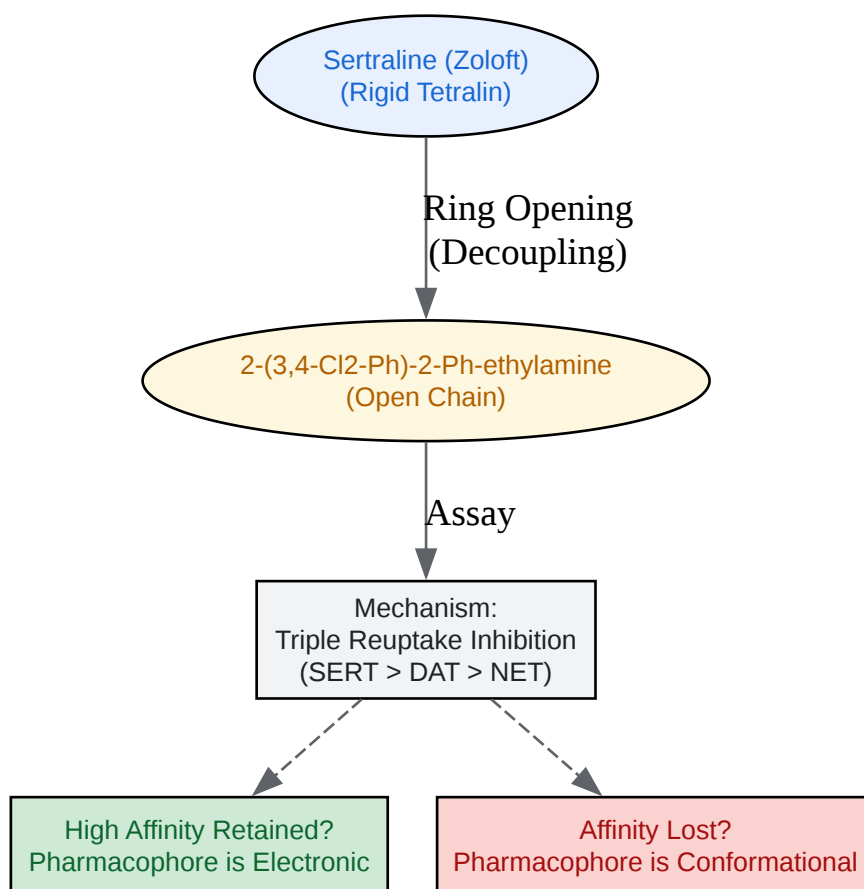
Synthesis Pathway



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Figure 1: Modern Palladium-Catalyzed Synthesis Route ensuring 2,2-substitution fidelity.

SAR Logic: The "Flexible Scaffold" Hypothesis



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Figure 2: Strategic logic for using this compound in Structure-Activity Relationship (SAR) studies.

Pharmacological Profile & Applications[1][7][8]

Binding Affinity (Predicted)

Based on the SAR of gem-diphenyl ethylamines (e.g., related compounds like Bicifadine or Indatraline analogs):

- SERT (Serotonin Transporter): High affinity expected due to the 3,4-dichloro substitution (a known SERT anchor).
- DAT (Dopamine Transporter): Moderate to High affinity. The "open chain" often increases dopaminergic activity compared to the rigid analogs in some series.

- **Selectivity:** This molecule is likely less selective than Sertraline. The conformational flexibility allows it to adopt binding modes suitable for NET and DAT, making it a potential Triple Reuptake Inhibitor (TRI).

Research Applications

- **Impurity Standards:** Essential for QC in Sertraline manufacturing (USP/EP methods) to ensure the "open chain" degradation product is absent.
- **Probe Compounds:** Used to map the steric tolerance of the S1 and S2 binding pockets in monoamine transporters.
- **Lead Generation:** A starting scaffold for novel antidepressants that require broader efficacy (TRI profile) than SSRIs.

Safety & Handling

- **Hazard Class:** Irritant (Skin/Eye). Potential CNS stimulant.
- **Storage:** Hygroscopic. Store at -20°C under inert atmosphere (Argon/Nitrogen).
- **Solubility:** Dissolve in DMSO for stock solutions. Aqueous solutions should be prepared fresh due to potential oxidation of the amine over time.

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